

Application Note & Protocol: Sample Preparation for Trichloropropane Analysis in Soil

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Compound of Interest

Compound Name: Trichloropropane

Cat. No.: B3422500

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,2,3-**Trichloropropane** (TCP) is a synthetic chemical compound that has been used as an industrial solvent, cleaning agent, and as a component in some soil fumigants.[1] Due to its persistence in the environment and classification as a likely human carcinogen, accurate and reliable methods for its detection in soil are crucial for environmental monitoring and remediation efforts. This application note provides detailed protocols for the most common and effective sample preparation techniques for the analysis of **trichloropropane** in soil, primarily by Gas Chromatography (GC) or Gas Chromatography-Mass Spectrometry (GC/MS).

The primary challenge in analyzing TCP in soil is its volatile nature, which requires sample preparation methods that can efficiently extract the compound from the soil matrix while minimizing loss. The three main techniques discussed in this document are Purge-and-Trap, Solid-Phase Microextraction (SPME), and Solvent Extraction.

Quantitative Data Summary

The following table summarizes typical performance data for the described sample preparation methods for **trichloropropane** analysis in soil. These values are intended as a general guide

and may vary based on specific laboratory conditions, instrumentation, and soil matrix characteristics.

Parameter	Purge-and-Trap (EPA Method 5035)	Headspace SPME	Solvent Extraction
Typical Recovery	70-130% [2]	82-106% [3] [4]	Generally lower than P&T and SPME due to potential for volatile losses
Method Detection Limit (MDL)	0.5 - 5 µg/kg	0.6 - 16 ng/g [3] [4]	Dependent on final extract concentration, typically in the low µg/kg range
Relative Standard Deviation (RSD)	<20%	<15%	<25%
Throughput	High (with autosampler)	Medium to High	Low to Medium
Solvent Usage	Low	None	High

Experimental Protocols

Purge-and-Trap (Based on EPA Method 5035)

This method is a closed-system purge-and-trap process designed for the analysis of volatile organic compounds (VOCs) in solid materials.[\[5\]](#) It is highly effective for minimizing the loss of volatile analytes like **trichloropropane**.

Principle: An inert gas is bubbled through a soil sample suspended in water, stripping the volatile TCP from the sample. The gas stream is then passed through a sorbent trap, which captures the TCP. The trap is subsequently heated, and the desorbed TCP is transferred to a GC or GC/MS for analysis.

Materials:

- 40 mL VOA vials with PTFE-lined septa
- Field sampling device for collecting a 5g soil core
- Reagent-grade water
- Purge-and-trap concentrator system
- GC/MS system

Protocol:

- Sample Collection (Field):
 - Using a soil coring device, collect an approximately 5-gram sample of soil.[\[6\]](#)
 - Immediately place the soil core into a pre-weighed 40 mL VOA vial.
 - Wipe any excess soil from the vial threads and cap securely.
 - Store the sample at 4°C until analysis.
- Sample Preparation (Laboratory):
 - Allow the sample vial to come to room temperature.
 - Add a magnetic stir bar to the vial if not already present.
 - Place the vial in the autosampler of the purge-and-trap system.
- Purge-and-Trap Cycle:
 - The automated system will inject a known volume of reagent water (typically 5-10 mL) and internal standards/surrogates into the vial.[\[7\]](#)
 - The sample is heated to a specified temperature (e.g., 40°C) and agitated while being purged with an inert gas (e.g., helium) for a set time (e.g., 11 minutes).[\[7\]](#)
 - The volatile TCP is swept from the sample onto a sorbent trap.

- After purging, the trap is rapidly heated to desorb the TCP.
- The desorbed analytes are transferred to the GC/MS for separation and detection.

Quality Control:

- Method Blank: A sample of clean sand or sodium sulfate processed in the same manner as the soil samples to check for contamination.
- Laboratory Control Spike (LCS): A clean matrix spiked with a known concentration of TCP to assess method accuracy. Recovery should typically be within 70-130%.
- Matrix Spike/Matrix Spike Duplicate (MS/MSD): A duplicate of a field sample spiked with a known concentration of TCP to evaluate matrix effects and precision.

Headspace Solid-Phase Microextraction (SPME)

SPME is a solvent-free extraction technique that utilizes a fused-silica fiber coated with a stationary phase to extract analytes from the headspace above a sample.^[8] It is a simple, rapid, and sensitive method for VOC analysis.

Principle: A soil sample is placed in a sealed vial and heated to encourage the partitioning of volatile compounds, including TCP, into the headspace. An SPME fiber is then exposed to the headspace, where the TCP adsorbs to the fiber coating. The fiber is then retracted and inserted into the hot injection port of a GC, where the TCP is desorbed for analysis.

Materials:

- Headspace vials with PTFE-lined septa (e.g., 20 mL)
- SPME fiber assembly (e.g., with a polydimethylsiloxane (PDMS) coating)
- Heater/shaker or water bath
- GC/MS system with an SPME-compatible inlet

Protocol:

- Sample Preparation:
 - Weigh a known amount of soil (e.g., 5 grams) into a headspace vial.
 - Add a small amount of reagent water and a salt (e.g., sodium chloride) to enhance the partitioning of TCP into the headspace.
 - Immediately seal the vial with a septum cap.
- Equilibration and Extraction:
 - Place the vial in a heater/shaker or water bath and equilibrate at a specific temperature (e.g., 60°C) for a set time to allow the TCP to volatilize into the headspace.
 - After equilibration, expose the SPME fiber to the headspace of the vial for a predetermined time (e.g., 30 minutes) while maintaining the temperature and agitation.
- Desorption and Analysis:
 - Retract the fiber into the needle and withdraw it from the sample vial.
 - Immediately insert the needle into the hot inlet of the GC.
 - Extend the fiber to expose it to the heat of the inlet, causing the desorption of TCP onto the GC column.
 - The analysis proceeds via the GC/MS system.

Quality Control:

- Method Blank: A clean vial processed in the same manner as the samples to check for contamination.
- LCS: A clean matrix spiked with a known concentration of TCP to assess method accuracy.
- MS/MSD: A duplicate of a field sample spiked with a known concentration of TCP to evaluate matrix effects and precision.

Solvent Extraction

Solvent extraction is a traditional method for extracting organic compounds from solid matrices. For volatile compounds like TCP, care must be taken to minimize losses during the extraction and concentration steps.

Principle: An organic solvent is used to extract TCP from the soil sample. The resulting extract is then concentrated and analyzed by GC or GC/MS.

Materials:

- Extraction solvent (e.g., methanol, hexane, or acetone)
- Extraction vessel (e.g., centrifuge tube, flask)
- Shaker or sonicator
- Centrifuge
- Concentration apparatus (e.g., Kuderna-Danish, nitrogen evaporator)
- GC/MS system

Protocol:

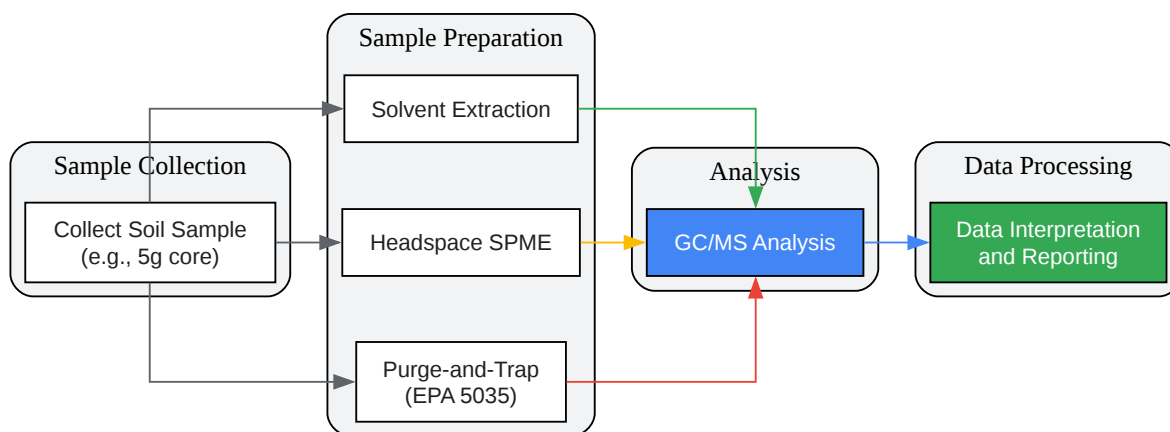
- Extraction:
 - Weigh a known amount of soil (e.g., 10 grams) into an extraction vessel.
 - Add a measured volume of extraction solvent.
 - Agitate the sample for a specified time (e.g., 30 minutes) using a shaker or sonicator.
- Separation:
 - Separate the solvent extract from the soil solids by centrifugation or filtration.
- Concentration (if necessary):

- Carefully concentrate the extract to a smaller volume to increase the concentration of TCP. This step should be performed with caution to avoid the loss of the volatile TCP.
- Analysis:
 - Inject an aliquot of the concentrated extract into the GC/MS for analysis.

Quality Control:

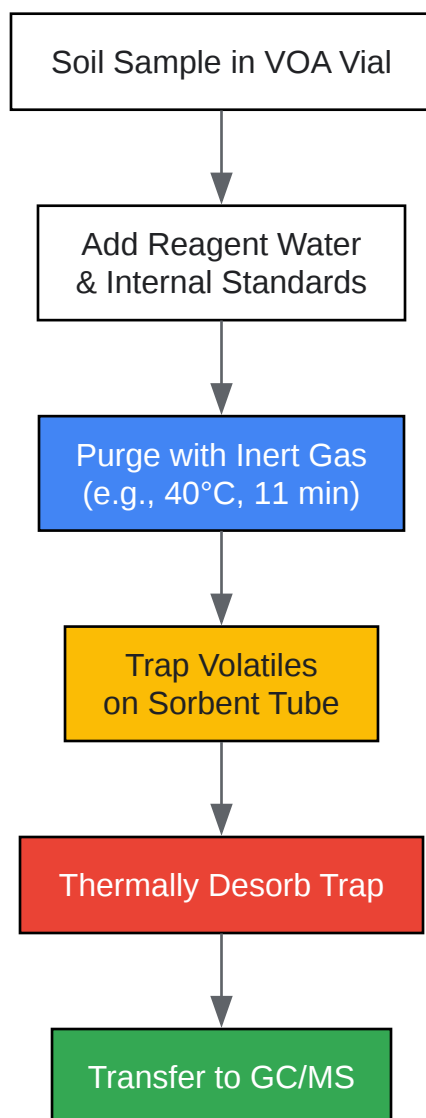
- Method Blank: A clean matrix extracted and processed in the same manner as the samples.
- LCS: A clean matrix spiked with a known concentration of TCP to assess method accuracy.
- MS/MSD: A duplicate of a field sample spiked with a known concentration of TCP to evaluate matrix effects and precision.

Diagrams



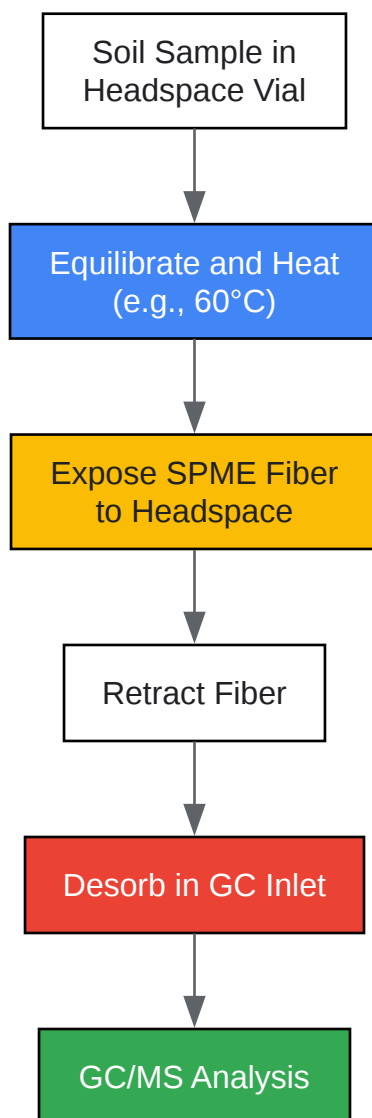
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Caption: Overall workflow for **trichloropropane** analysis in soil.



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Caption: Purge-and-Trap (EPA Method 5035) workflow.



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Caption: Headspace Solid-Phase Microextraction (SPME) workflow.

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